

An In-depth Technical Guide on the Thermodynamic Properties of Rhodium Nitrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium nitrate

Cat. No.: B155629

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rhodium(III) nitrate, an inorganic compound of rhodium and nitric acid, is a material of significant interest, primarily as a precursor in the synthesis of rhodium-containing catalysts. While its applications are noteworthy, a comprehensive, publicly available dataset of its standard thermodynamic properties—such as enthalpy of formation, Gibbs free energy of formation, and standard molar entropy—is conspicuously scarce. This is largely because the anhydrous form, $\text{Rh}(\text{NO}_3)_3$, has been a subject of theoretical analysis but has not been experimentally isolated^[1]. The compound is typically handled as a hydrate or in an aqueous solution, which complicates the determination of standard thermodynamic values for the simple salt. This guide provides a thorough overview of the known physical and chemical properties of rhodium(III) nitrate, detailed experimental protocols for its synthesis and thermal analysis, and visualizations of these processes to aid in research and development.

Physicochemical Properties

While standard thermodynamic data is limited, a number of physical and chemical properties of rhodium(III) nitrate have been characterized. These are essential for its handling, application, and for further experimental studies.

Table 1: Physical and Chemical Properties of Rhodium(III) Nitrate

Property	Value	Reference(s)
Chemical Formula	$\text{Rh}(\text{NO}_3)_3$	[1][2]
Molar Mass	288.92 g/mol	[1][3]
Appearance	Yellow solid (anhydrous, theoretical); Dark orange/red solution (aqueous)	[1][4]
CAS Number	10139-58-9	[4]
Common Forms	Dihydrate ($\text{Rh}(\text{NO}_3)_3 \cdot 2\text{H}_2\text{O}$), Aqueous solution	[1][5]
Solubility in water	Soluble	[1]
Solution Stability	Stabilized by up to 6% free nitric acid to prevent hydrolysis	[4]

Experimental Protocols

The following sections detail standardized procedures for the synthesis of rhodium(III) nitrate solutions and for conducting thermal analysis to understand its decomposition characteristics.

Synthesis of Rhodium(III) Nitrate Solution

This protocol outlines a prevalent method for the laboratory preparation of an aqueous solution of rhodium(III) nitrate from rhodium hydroxide.

Objective: To synthesize a stable aqueous solution of rhodium(III) nitrate for use as a precursor or for further studies.

Materials:

- Rhodium hydroxide ($\text{Rh}(\text{OH})_3$)
- Concentrated nitric acid (HNO_3)
- Distilled or deionized water

- Glass reaction vessel with a condenser
- Heating mantle or water bath
- Magnetic stirrer and stir bar
- pH indicator paper or pH meter

Procedure:

- Preparation of Rhodium Hydroxide: Rhodium hydroxide can be prepared by precipitation from a solution of a rhodium salt (e.g., rhodium chloride) through the addition of an alkali hydroxide (e.g., sodium hydroxide). The resulting precipitate should be washed thoroughly with deionized water to remove residual ions.
- Reaction with Nitric Acid:
 - Introduce a pre-weighed amount of the washed rhodium hydroxide precipitate into the reaction vessel.
 - Add a stoichiometric excess of concentrated nitric acid. A molar ratio of nitric acid to rhodium between 3:1 and 5:1 is recommended to ensure the reaction proceeds to completion and to provide excess acid for the stability of the final solution.
 - Commence stirring of the mixture.
- Heating and Concentration:
 - Gently heat the mixture to a temperature between 70 °C and 100 °C.
 - Maintain heating and stirring until the rhodium hydroxide is fully dissolved, resulting in a clear, dark orange to red solution.
 - For a more concentrated solution, the volume can be reduced by continued heating. A common practice is to heat the solution until its volume is reduced to between one-quarter and three-quarters of the initial volume.
- Final Product:

- Once the desired concentration is achieved, allow the solution to cool to ambient temperature.
- The product is an aqueous solution of rhodium(III) nitrate, with stability enhanced by the presence of free nitric acid.

Thermal Analysis of Rhodium(III) Nitrate Hydrate

This protocol provides a general framework for investigating the thermal stability and decomposition pathway of rhodium(III) nitrate hydrate using Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA).

Objective: To characterize the thermal decomposition of rhodium(III) nitrate hydrate by identifying the temperature ranges of mass loss and the nature of the associated thermal events.

Instrumentation:

- Simultaneous Thermal Analyzer (TGA/DTA)
- Inert sample crucibles (e.g., alumina, platinum)
- Analytical balance (for sample preparation)
- A controlled atmosphere system (e.g., for nitrogen, argon, or air)

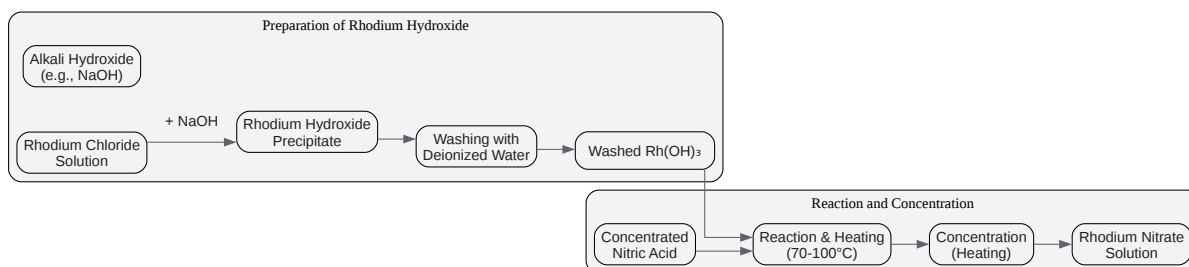
Procedure:

- **Sample Preparation:**
 - Accurately weigh a small sample of rhodium(III) nitrate hydrate, typically between 5 and 10 mg, into a tared TGA/DTA crucible.
- **Instrument Setup:**
 - Place the sample crucible and a reference crucible (which is usually empty) into the TGA/DTA instrument.

- Purge the furnace with the selected gas (e.g., nitrogen at a flow rate of 20-50 mL/min) to create the desired atmosphere.
- Thermal Program:
 - Initiate a thermal program to heat the sample from ambient temperature to a final temperature, for instance, 1000 °C, at a constant heating rate, such as 10 °C/min.
- Data Acquisition:
 - The instrument will continuously record the sample mass (TGA curve) and the temperature difference between the sample and the reference (DTA curve) as a function of the furnace temperature.
- Data Analysis:
 - TGA Curve: The TGA curve is analyzed to pinpoint the temperatures at which weight loss occurs. The percentage of weight loss in each step can be correlated to the loss of specific moieties, such as water of hydration or nitrate groups.
 - DTA Curve: The DTA curve is examined to identify endothermic events (e.g., dehydration, melting, decomposition) and exothermic events (e.g., crystallization, oxidation), which appear as peaks.

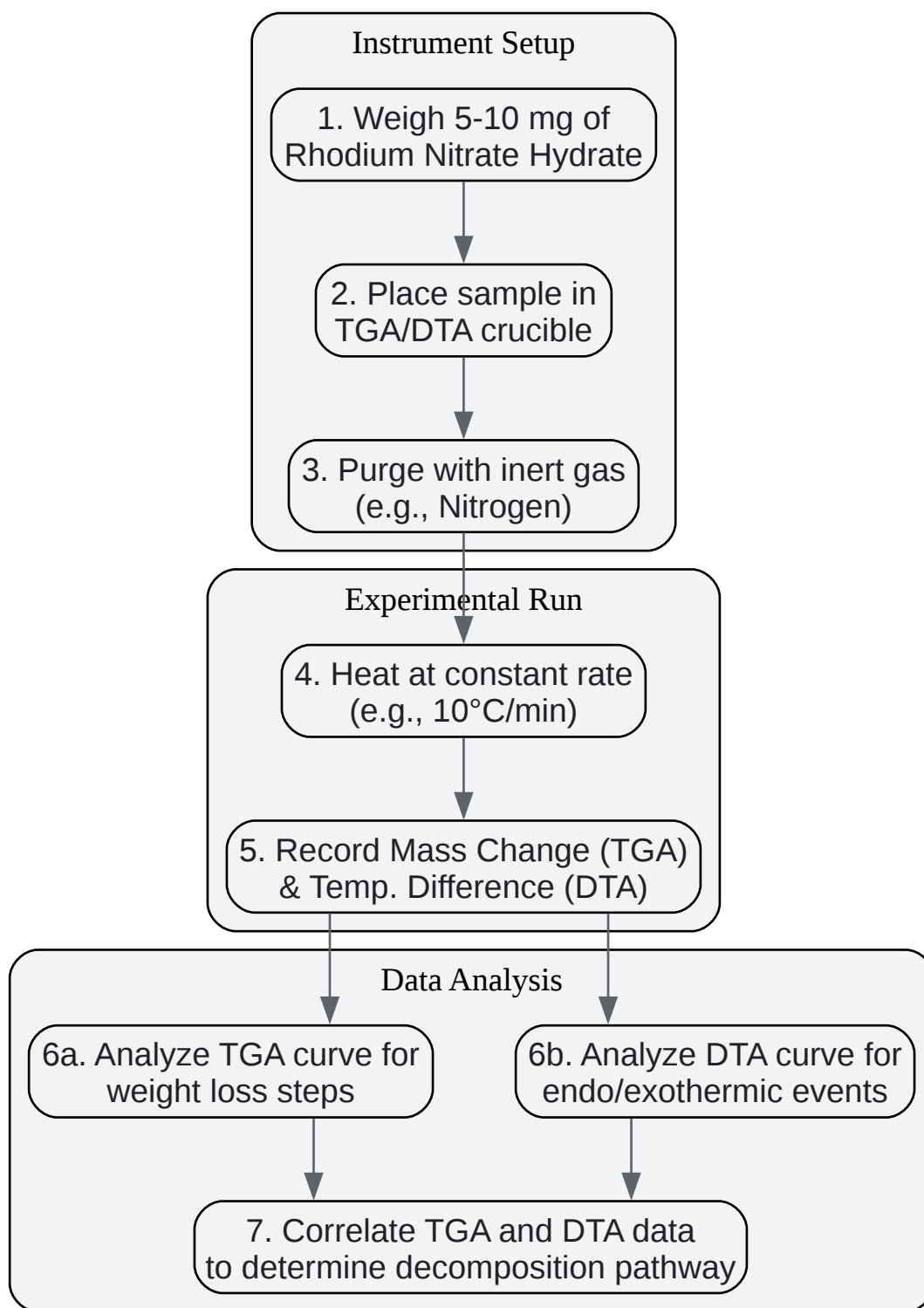
Visualizations of Experimental and Logical Workflows

To further clarify the processes described, the following diagrams illustrate the synthesis and analysis workflows.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **rhodium nitrate** solution.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for TGA/DTA of **rhodium nitrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rhodium(III) nitrate - Wikipedia [en.wikipedia.org]
- 2. strem.com [strem.com]
- 3. rhodiummaster.com [rhodiummaster.com]
- 4. Rhodium nitrate | Johnson Matthey [matthey.com]
- 5. Page loading... [guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Thermodynamic Properties of Rhodium Nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155629#thermodynamic-properties-of-rhodium-nitrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com